

# safety and handling of 1-cyclopropyl-1H-pyrazole-4-carbaldehyde

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## Compound of Interest

Compound Name: 1-cyclopropyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B3026732

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## An In-depth Technical Guide to the Safe Handling of 1-Cyclopropyl-1H-pyrazole-4-carbaldehyde

This guide provides comprehensive safety and handling information for **1-cyclopropyl-1H-pyrazole-4-carbaldehyde** (CAS No: 1082066-00-9), a versatile heterocyclic building block used extensively in pharmaceutical and agrochemical research.<sup>[1]</sup> Professionals in drug development and scientific research will find this document essential for establishing safe laboratory practices, understanding potential hazards, and implementing effective risk mitigation strategies.

## Compound Profile and Significance

**1-Cyclopropyl-1H-pyrazole-4-carbaldehyde** is a bifunctional molecule featuring a stable pyrazole ring, a reactive aldehyde group, and a cyclopropyl moiety. The pyrazole core is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs and demonstrating a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor effects.<sup>[2][3][4]</sup> The aldehyde functional group serves as a critical handle for synthetic elaboration, allowing for the construction of more complex molecular architectures through reactions like nucleophilic addition and condensation.<sup>[5][6]</sup> Its role as a key intermediate makes understanding its safe handling paramount to protecting researchers and ensuring experimental integrity.<sup>[1]</sup>

Compound Property	Value
CAS Number	1082066-00-9[7][8]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O[7][9]
Molecular Weight	136.15 g/mol [7][9]
Appearance	White to cream solid/crystalline powder[10][11]
Purity	Typically ≥97%[8]

## Hazard Identification and Toxicology

A thorough understanding of the toxicological profile is the foundation of safe handling. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-cyclopropyl-1H-pyrazole-4-carbaldehyde** is classified as a hazardous substance.[7]

GHS Classification:[7]

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[9][12]

- Inhalation: Vapors or dusts may irritate the respiratory tract.[7] Aldehyde compounds, in general, can cause airway constriction.[13]
- Skin Contact: Causes skin irritation.[7] Prolonged contact may lead to dermatitis.[13]
- Eye Contact: Causes serious eye irritation, potentially leading to damage if not addressed promptly.[7]

- Ingestion: Harmful if swallowed, with potential for systemic effects.[7]

While specific LD50 data for this compound is not readily available, its classification as acutely toxic (oral) necessitates stringent precautions to prevent ingestion. The toxicological properties have not been fully investigated, warranting a conservative approach that treats the compound as potentially hazardous through all exposure routes.[14]

Caption: GHS "Exclamation Mark" Pictogram and Associated Hazards.[15][16][17]

## Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment (PPE) is crucial for minimizing exposure.

### Engineering Controls

- Chemical Fume Hood: All manipulations of **1-cyclopropyl-1H-pyrazole-4-carbaldehyde**, including weighing, dissolving, and transferring, must be conducted in a properly functioning and certified chemical fume hood to control vapor and dust inhalation.[18][19]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors. [9]
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[10][20]

### Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment. The following are mandatory when handling this compound:

- Hand Protection: Use chemical-resistant gloves. Butyl rubber or nitrile gloves are recommended for handling aldehydes.[13] Latex gloves are not suitable.[13] Gloves must be inspected for integrity before use and changed immediately if contaminated.[9]
- Eye and Face Protection: Wear splash-proof safety goggles and a full-face shield, especially when there is a risk of splashing or dust generation.[13][18][21]

- Skin and Body Protection: A flame-resistant lab coat, fully buttoned, along with full-length pants and closed-toe shoes are required to prevent skin exposure.[\[18\]](#)
- Respiratory Protection: If engineering controls are insufficient or during a large spill, a NIOSH-certified air-purifying respirator with organic vapor cartridges may be necessary.[\[13\]](#)  
[\[18\]](#) Respirator use must comply with a formal respiratory protection program.

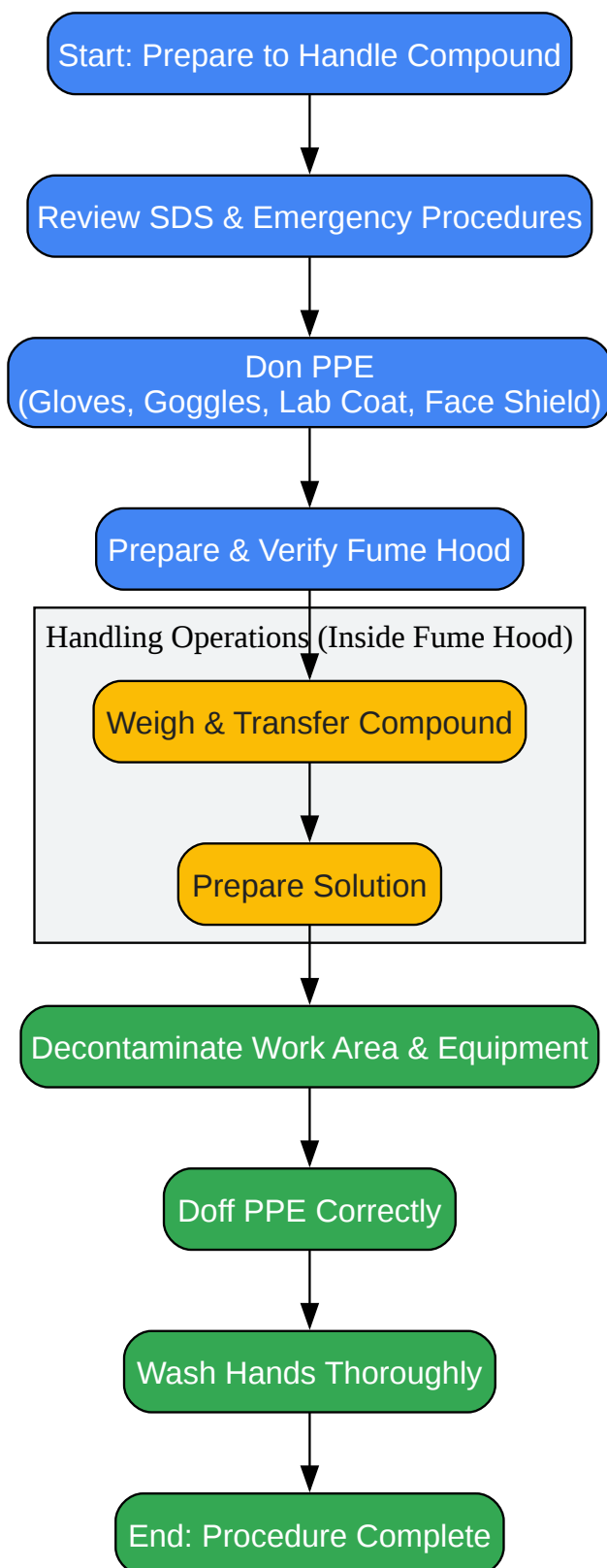
## Safe Handling and Storage Procedures

Adherence to strict protocols is essential for preventing accidental exposure and maintaining compound integrity.

### General Handling Protocol

- Preparation: Before handling, review the Safety Data Sheet (SDS) and ensure all necessary PPE is available and in good condition.[\[9\]](#) Designate a specific area within the fume hood for the procedure.
- Weighing and Transfer:
  - Perform all weighing and transfers on a disposable weighing paper or in a tared container within the fume hood to contain any dust.
  - Use non-sparking tools.[\[9\]](#)
  - Avoid creating dust during transfer. If the material is a fine powder, handle it with extra care.
- In Solution:
  - When dissolving the solid, add it slowly to the solvent to avoid splashing.
  - Keep containers tightly closed when not in use.[\[22\]](#)
- Post-Handling:
  - Thoroughly decontaminate the work area (fume hood sash, surfaces) after completion of work.

- Wash hands thoroughly with soap and water after removing gloves.[9]



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Caption: Step-by-step workflow for the safe handling of **1-cyclopropyl-1H-pyrazole-4-carbaldehyde**.

## Storage

- Conditions: Store the container tightly closed in a dry, cool, and well-ventilated place.<sup>[9]</sup> A recommended storage temperature is 2-8°C.<sup>[14]</sup>
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases to prevent violent reactions.<sup>[23]</sup>
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard warnings.<sup>[24]</sup>

## Accidental Release and First Aid Measures

Prompt and correct response to an accident is critical.

### Accidental Release Measures

- Small Spill (in fume hood):
  - Ensure PPE is worn.
  - Soak up the spill with an inert absorbent material (e.g., vermiculite, sand).<sup>[23]</sup>
  - Collect the absorbent material and contaminated surfaces into a suitable, labeled container for hazardous waste disposal.<sup>[9][14]</sup>
  - Clean the spill area thoroughly.
- Large Spill (outside fume hood):
  - Evacuate personnel from the immediate area.<sup>[9]</sup>
  - Remove all sources of ignition.<sup>[9]</sup>
  - Alert your institution's Environmental Health and Safety (EHS) office or emergency response team immediately. Do not attempt to clean it up yourself.

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[\[9\]](#)[\[13\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[9\]](#)[\[21\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[9\]](#)

## Chemical Reactivity and Stability

- Stability: The compound is stable under recommended storage conditions.[\[20\]](#)
- Reactivity: The aldehyde group is susceptible to oxidation, potentially forming the corresponding carboxylic acid. It can also undergo violent polymerization in the presence of strong acids or trace metals.[\[23\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, acid chlorides, anhydrides, and strong bases.[\[23\]](#)
- Hazardous Decomposition Products: Upon combustion, it may produce toxic fumes including carbon monoxide, carbon dioxide, and nitrogen oxides.[\[21\]](#)

## Disposal Considerations

Chemical waste must be managed in compliance with all local, state, and federal regulations.

- Waste Segregation:
  - Solid Waste: Collect unused solid compound and contaminated disposables (gloves, weighing paper) in a clearly labeled, sealed container for solid chemical waste.[\[24\]](#)[\[25\]](#)

- Liquid Waste: Solutions containing the compound must be collected in a separate, sealed, and clearly labeled container for liquid chemical waste. Do not mix with incompatible waste streams.[24][25]
- Disposal Method: Never dispose of this chemical down the drain or in regular trash.[25] All waste must be disposed of through a licensed professional waste disposal service or your institution's EHS department.[14][25]

## Synthesis Outline (Vilsmeier-Haack Reaction)

For context, a common method for synthesizing pyrazole-4-carbaldehydes is the Vilsmeier-Haack reaction. This involves the formylation of a pyrazole precursor using a Vilsmeier reagent (typically a mixture of phosphorus oxychloride and dimethylformamide).[4][6][26] This reaction is highly exothermic and requires careful control of temperature and reagent addition. Researchers performing this synthesis must consult detailed literature procedures and conduct a thorough hazard analysis before beginning.

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